

thermodynamic data for N-sec-butylethanolamine solutions

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An In-depth Technical Guide to the Thermodynamic Data of N-sec-butylethanolamine Solutions

For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

Abstract

This guide provides a comprehensive overview of the thermodynamic properties of N-sec-butylethanolamine (sBEA) solutions, a topic of increasing interest in fields ranging from industrial solvent applications to carbon capture technology. Acknowledging the current scarcity of publicly available experimental data for sBEA, this document serves a dual purpose: to collate and present what is known and to provide a robust framework for researchers to generate and interpret new data for sBEA and other novel amine solutions. We delve into the critical thermodynamic properties—density, viscosity, heat capacity, and vapor-liquid equilibrium—outlining field-proven experimental methodologies for their measurement and the theoretical models essential for their correlation and prediction. By presenting comparative data for structurally similar amines, this guide offers valuable context and predictive insights. Ultimately, this document is designed to be an essential resource for scientists and engineers, enabling a

deeper understanding of the physicochemical behavior of N-sec-butylethanolamine solutions and accelerating their potential application.

Introduction: The Significance of N-sec-butylethanolamine and Its Thermodynamic Profile

N-sec-butylethanolamine (sBEA) is a secondary alkanolamine with a molecular structure that suggests its potential utility in a variety of applications, including as a solvent in industrial processes and, notably, as a candidate for post-combustion CO₂ capture.^[1] Its secondary amine group provides a reactive site for acid gases like CO₂, while the butyl group introduces a degree of steric hindrance that can influence reaction kinetics and thermodynamics favorably compared to less hindered primary amines like monoethanolamine (MEA).^{[1][2]} Specifically, this steric hindrance can lead to the formation of bicarbonates over carbamates, which is advantageous for reducing the energy required for solvent regeneration in carbon capture cycles.^[2]

The design, simulation, and optimization of any process involving sBEA solutions are critically dependent on a thorough understanding of their thermodynamic and transport properties. These properties, including density, viscosity, heat capacity, and vapor-liquid equilibrium (VLE), are fundamental to equipment sizing, process modeling, and economic feasibility assessments.^{[3][4][5]}

Despite its potential, a comprehensive search of the current scientific literature reveals a significant gap in the experimental thermodynamic data for aqueous solutions of N-sec-butylethanolamine. This guide, therefore, aims to address this gap by not only summarizing the importance of these properties but also by providing detailed methodologies for their experimental determination and subsequent modeling. While direct data for sBEA is limited, we will draw upon data from structurally similar amines to provide a comparative context and to illustrate the principles discussed.

Experimental Determination of Thermodynamic Properties

The foundation of any thermodynamic study is accurate and reliable experimental data. This section details the standard methodologies for measuring the key thermophysical properties of

amine solutions.

Overall Experimental Workflow

The systematic characterization of a new amine solvent like N-sec-butylethanolamine follows a logical progression of experiments. The workflow ensures that each measured property can be used to inform the subsequent experiments and to build a comprehensive thermodynamic model.

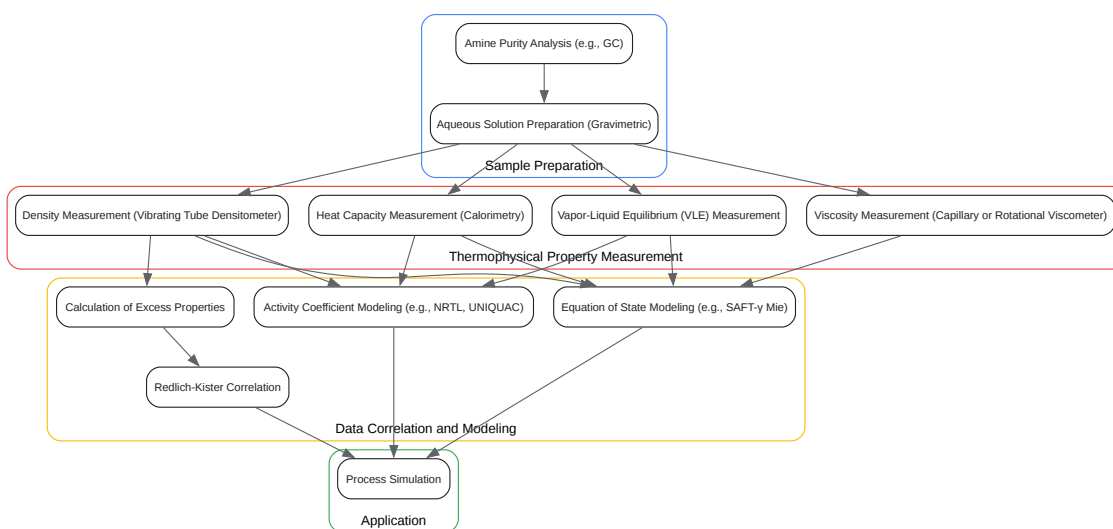


Figure 1: General experimental workflow for thermophysical characterization.

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Caption: A generalized workflow for the experimental characterization and modeling of a novel amine solution.

Density Measurement

Principle: Modern density measurements of liquids are most commonly performed using a vibrating tube densitometer.[6] This instrument measures the oscillation period of a U-shaped glass tube filled with the sample liquid. The oscillation period is directly related to the mass of the liquid in the tube, and thus its density.

Experimental Protocol:

- **Calibration:** The densitometer is calibrated using two fluids of precisely known density, typically dry air and deionized water, over the desired temperature and pressure range.[6]
- **Sample Injection:** A small volume of the N-sec-butylethanolamine solution is injected into the measurement cell, ensuring no air bubbles are present.
- **Temperature Equilibration:** The sample is allowed to thermally equilibrate to the setpoint temperature.
- **Measurement:** The instrument measures the oscillation period of the U-tube and converts it to a density value based on the calibration.
- **Data Acquisition:** Density is measured across a range of temperatures and compositions.

Viscosity Measurement

Principle: The viscosity of a fluid, its resistance to flow, can be measured using several techniques. Capillary viscometers (e.g., Ubbelohde type) measure the time it takes for a fixed volume of liquid to flow through a narrow capillary under gravity.[7][8] Rotational viscometers measure the torque required to rotate a spindle immersed in the fluid at a constant angular velocity.[9][10]

Experimental Protocol (Capillary Viscometer):

- **Viscometer Selection and Calibration:** An appropriate capillary viscometer is chosen based on the expected viscosity range. The viscometer constant is determined by measuring the flow time of a standard fluid with a known viscosity.
- **Sample Loading:** A precise volume of the amine solution is introduced into the viscometer.

- **Thermal Equilibration:** The viscometer is placed in a constant temperature bath until the sample reaches the desired temperature.
- **Flow Time Measurement:** The time taken for the liquid meniscus to pass between two marked points on the capillary is measured accurately.^[7]
- **Viscosity Calculation:** The kinematic viscosity is calculated by multiplying the flow time by the viscometer constant. The dynamic viscosity is then obtained by multiplying the kinematic viscosity by the density of the solution at the same temperature.

Heat Capacity Measurement

Principle: The isobaric heat capacity (C_p) is the amount of heat required to raise the temperature of a substance by one degree at constant pressure. It is typically measured using calorimetry.^[11] Differential scanning calorimetry (DSC) is a common technique where the heat flow to a sample and a reference are measured as a function of temperature.^{[12][13]}

Experimental Protocol (DSC):

- **Sample Preparation:** A small, accurately weighed amount of the amine solution is hermetically sealed in a sample pan. An empty sealed pan is used as a reference.
- **Instrument Setup:** The DSC is programmed with a specific temperature profile, including isothermal segments and a heating ramp.
- **Measurement Cycle:** The sample and reference pans are subjected to the same temperature program. The instrument records the differential heat flow required to maintain both pans at the same temperature.
- **Data Analysis:** The heat capacity of the sample is determined by comparing its heat flow curve to that of a known standard (e.g., sapphire) under the same conditions.^[12]

Vapor-Liquid Equilibrium (VLE) Measurement

Principle: VLE data describes the composition of a liquid mixture and its corresponding vapor phase at equilibrium at a given temperature and pressure. This is crucial for designing distillation processes. VLE data can be obtained using a circulation still (e.g., a modified

Othmer still), where the liquid and vapor phases are continuously circulated to ensure equilibrium is reached.^{[14][15]}

Experimental Protocol (Circulation Still):

- **Apparatus Setup:** The VLE still, equipped with a heating element, a condenser, and sampling ports for both liquid and vapor phases, is assembled.
- **Charging the Still:** A known composition of the aqueous N-sec-butylethanolamine solution is charged into the still.
- **Equilibration:** The mixture is heated to boiling, and the vapor is condensed and returned to the still. The system is allowed to operate until the temperature and pressure stabilize, indicating that equilibrium has been reached.^[15]
- **Sampling:** Once at equilibrium, samples of the liquid and condensed vapor phases are carefully withdrawn.
- **Compositional Analysis:** The composition of the liquid and vapor samples is determined using an appropriate analytical technique, such as gas chromatography or titration.^[16]
- **Data Collection:** This process is repeated for various initial compositions to generate a complete VLE dataset at a constant pressure (T-x-y diagram) or constant temperature (P-x-y diagram).

Thermodynamic Data for N-sec-butylethanolamine and Structurally Similar Amines

As previously stated, there is a notable absence of comprehensive, publicly available thermodynamic data for aqueous N-sec-butylethanolamine solutions. To provide a practical context for researchers, this section presents representative data for other butanolamines and secondary amines. This data can serve as a preliminary basis for comparison and for understanding the expected trends in the behavior of sBEA solutions.

It is imperative to recognize that the isomeric structure of the butyl group (n-butyl, iso-butyl, sec-butyl, tert-butyl) can have a significant impact on the thermodynamic properties due to

differences in molecular packing, steric hindrance, and intermolecular interactions. Therefore, the data presented here should be used with caution as a proxy for sBEA.

Density and Excess Molar Volume

The density of aqueous amine solutions typically increases with increasing amine concentration and decreases with increasing temperature. The excess molar volume (VE), which represents the deviation from ideal mixing, provides insights into the intermolecular interactions. A negative VE suggests stronger interactions between the amine and water molecules (e.g., hydrogen bonding) or interstitial accommodation of one component in the structure of the other, leading to a volume contraction upon mixing.[\[17\]](#)[\[18\]](#)

Table 1: Representative Density (ρ) and Excess Molar Volume (VE) Data for Aqueous Alkanolamine Solutions

Amine	Mole Fraction (Amine)	Temperature (K)	Density (g/cm ³)	VE (cm ³ /mol)	Reference
Aminoethylethanolamine	0.2	298.15	1.033	-0.65	[17]
Aminoethylethanolamine	0.5	298.15	1.041	-0.95	[17]
Diethanolamine (DEA)	0.3 (mass frac.)	293.15	1.048	-	[6]
N-methyldiethanolamine (MDEA)	0.3 (mass frac.)	293.15	1.030	-	[6]

Note: This table is illustrative. Direct experimental data for N-sec-butylethanolamine is needed for accurate process design.

Viscosity and Viscosity Deviation

The viscosity of aqueous amine solutions is a strong function of temperature and composition, generally increasing with higher amine concentration and decreasing with higher temperature. Viscosity deviations from ideality can provide further information on the nature of intermolecular interactions.

Table 2: Representative Viscosity (η) Data for Aqueous Alkanolamine Solutions

Amine	Mass Fraction (Amine)	Temperature (K)	Viscosity (mPa·s)	Reference
Monoethanolamine (MEA)	0.3	313.15	2.5	[19]
Diethanolamine (DEA)	0.3	313.15	4.0	[19]
N-methyldiethanolamine (MDEA)	0.3	313.15	3.2	[19]

Note: This table is illustrative. Direct experimental data for N-sec-butylethanolamine is needed for accurate process design.

Heat Capacity

The heat capacity of aqueous amine solutions is a critical parameter for calculating the energy duties of heat exchangers in processes like CO₂ capture. Generally, the specific heat capacity of aqueous amine solutions decreases with increasing amine concentration.[\[20\]](#)

Table 3: Representative Isobaric Heat Capacity (C_p) Data for Aqueous Alkanolamine Solutions

Amine	Mass Fraction (Amine)	Temperature (K)	Cp (J/g·K)	Reference
Monoethanolamine (MEA)	0.3	313.15	3.85	[20]
Diethanolamine (DEA)	0.3	313.15	3.75	[20]
N-methyldiethanolamine (MDEA)	0.3	313.15	3.90	[20]

Note: This table is illustrative. Direct experimental data for N-sec-butylethanolamine is needed for accurate process design.

Thermodynamic Modeling of N-sec-butylethanolamine Solutions

Thermodynamic models are essential for correlating experimental data and for predicting the behavior of solutions under conditions where experimental data is unavailable. These models are the core of process simulation software.

Modeling Framework

The relationship between experimental data and process simulation is bridged by thermodynamic models. Experimental data is used to regress the parameters of these models, which can then be used in process simulators to design and optimize industrial processes.

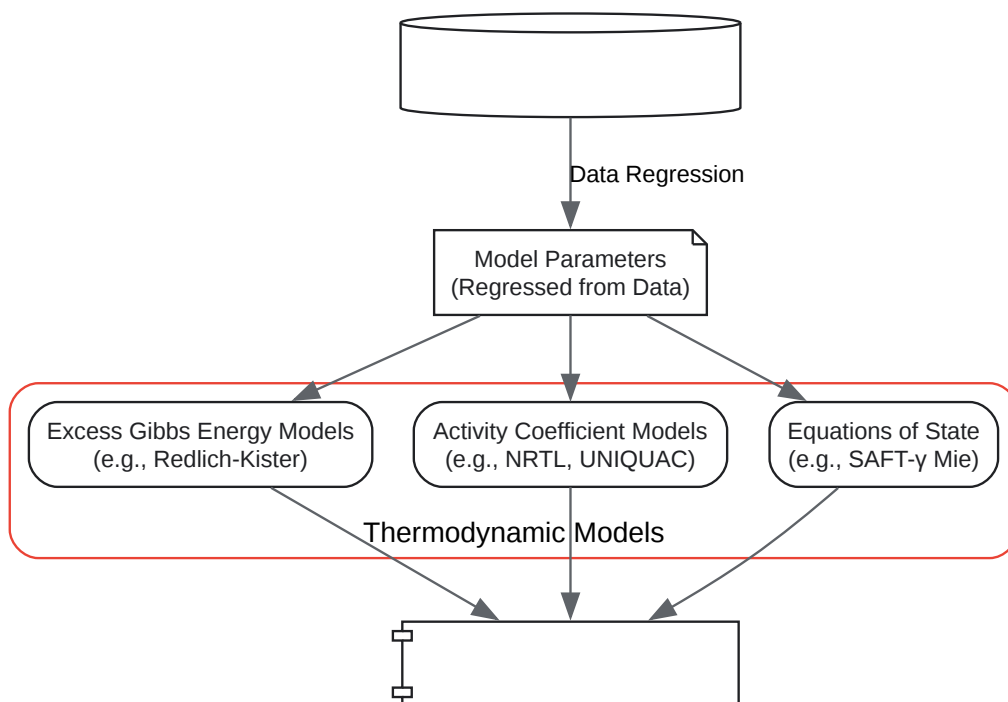


Figure 2: The role of thermodynamic models in process engineering.

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Caption: The interplay between experimental data, thermodynamic models, and process simulation.

Excess Property Models: The Redlich-Kister Equation

The Redlich-Kister equation is a polynomial expression used to correlate excess thermodynamic properties, such as excess molar volume (V^E), as a function of composition for binary mixtures.^{[21][22][23]} It provides a flexible and accurate way to represent the deviation from ideal behavior.

Activity Coefficient Models: NRTL and UNIQUAC

For modeling vapor-liquid equilibrium, activity coefficient models are widely used to describe the non-ideality of the liquid phase.

- **Non-Random Two-Liquid (NRTL) Model:** The NRTL model is a local composition model that accounts for the non-random arrangement of molecules in a mixture.[\[24\]\[25\]\[26\]\[27\]](#) It is particularly effective for systems with partial miscibility and is widely used for aqueous amine solutions in process simulators.[\[24\]\[27\]\[28\]](#)
- **Universal Quasi-Chemical (UNIQUAC) Model:** The UNIQUAC model is another local composition model that separates the activity coefficient into a combinatorial part, which accounts for differences in molecular size and shape, and a residual part, which accounts for intermolecular forces.[\[29\]\[30\]\[31\]\[32\]\[33\]](#)

Advanced Models: SAFT-y Mie

The Statistical Associating Fluid Theory (SAFT) and its variants, such as SAFT-y Mie, are advanced equations of state based on statistical mechanics.[\[20\]\[34\]\[35\]\[36\]\[37\]\[38\]\[39\]](#) These models explicitly account for molecular size, shape, and association (e.g., hydrogen bonding), making them highly predictive for a wide range of thermodynamic properties and phase equilibria, including those of complex mixtures like aqueous amine solutions.[\[34\]\[35\]\[37\]\[38\]\[39\]](#) The group contribution approach within SAFT-y Mie allows for the prediction of properties for molecules for which experimental data is unavailable, based on their constituent functional groups.[\[34\]\[35\]\[36\]\[38\]\[39\]](#)

Applications and Future Outlook

The primary driver for obtaining thermodynamic data for N-sec-butylethanolamine is likely its potential use in carbon capture. Secondary amines can offer a balance between the high reactivity of primary amines and the lower regeneration energy of tertiary amines.[\[1\]](#) The bulky sec-butyl group may provide steric hindrance that favors bicarbonate formation, potentially leading to a more energy-efficient CO₂ capture process.[\[2\]](#)

Beyond carbon capture, sBEA may find applications as a corrosion inhibitor, a neutralizing agent in coatings, or an intermediate in the synthesis of pharmaceuticals and agrochemicals, areas where other alkanolamines are currently used.

Future Work: The most critical next step is the systematic experimental measurement of the fundamental thermodynamic properties of aqueous N-sec-butylethanolamine solutions. This includes:

- Density and viscosity measurements over a wide range of temperatures (293.15 K to 353.15 K) and compositions.
- Isobaric heat capacity measurements for the same range of conditions.
- Vapor-liquid equilibrium measurements to determine activity coefficients.
- Investigation of the reaction kinetics with CO₂.

Once this data is available, it can be used to parameterize robust thermodynamic models (e.g., e-NRTL, SAFT- γ Mie) that can be incorporated into process simulation software. This will enable a rigorous evaluation of N-sec-butylethanolamine's performance in various applications and facilitate the design and optimization of processes that utilize this promising compound.

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